

Essential Safety and Disposal Guidance for trans-EKODE-(E)-Ib

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Compound of Interest

Compound Name: *trans-EKODE-(E)-Ib*

Cat. No.: B10767556

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For researchers, scientists, and drug development professionals handling **trans-EKODE-(E)-Ib**, a biologically active lipid peroxidation product, adherence to strict safety and disposal protocols is paramount. This guide provides essential information for the safe handling and proper disposal of this compound, ensuring laboratory safety and regulatory compliance.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **trans-EKODE-(E)-Ib** is provided in the table below.

Property	Value
Formal Name	9-oxo-11-(3-pentyl-2-oxiranyl)-10E-undecenoic acid
Synonyms	12,13-epoxy-9-keto-10(trans)-Octadecenoic Acid
CAS Number	478931-82-7
Molecular Formula	C18H30O4
Molecular Weight	310.4 g/mol
Formulation	A solution in ethanol
Storage	-20°C
Signal Word	Danger

Hazard Identification and Safety Precautions

trans-EKODE-(E)-Ib is classified as a dangerous good for transport and carries the signal word "Danger".^[1] The primary hazards are associated with its formulation in ethanol, which is a flammable liquid.

GHS Hazard Statements:

- H225: Highly flammable liquid and vapor.
- H319: Causes serious eye irritation.^[1]

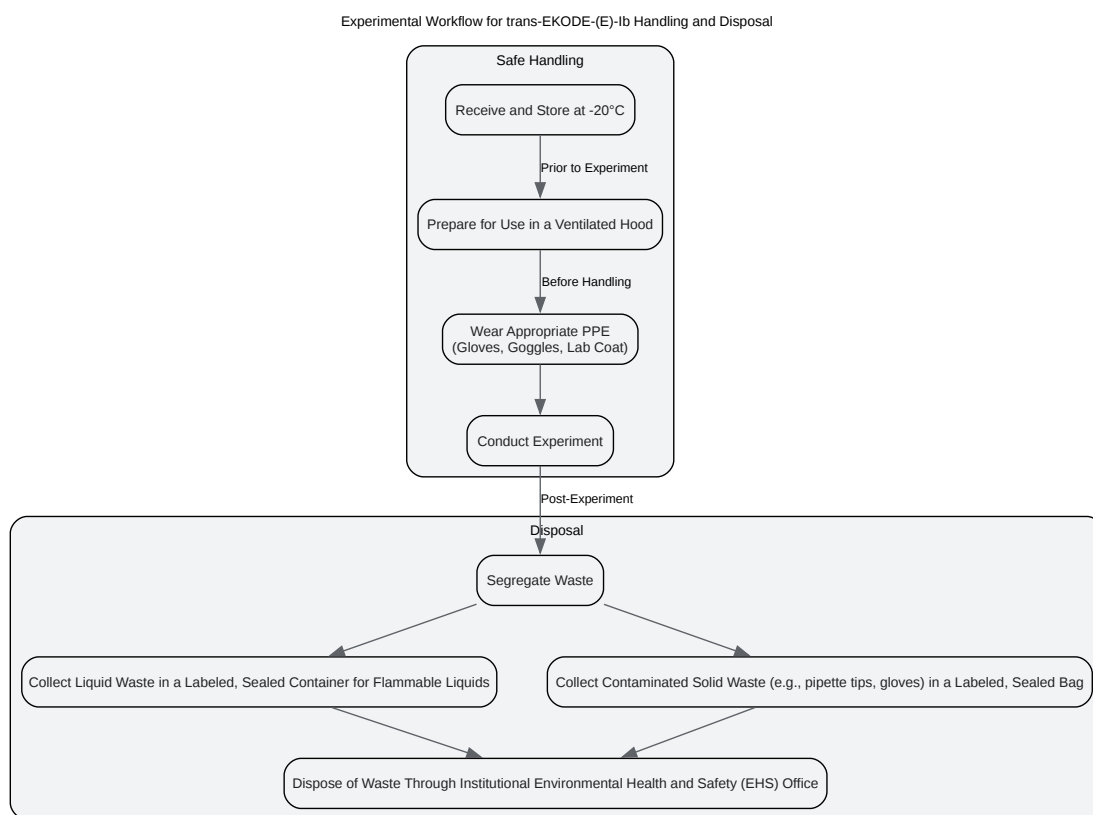
Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
- P233: Keep container tightly closed.^[1]
- P240: Ground and bond container and receiving equipment.

- P241: Use explosion-proof electrical/ventilating/lighting equipment.[1]
- P242: Use non-sparking tools.
- P243: Take action to prevent static discharges.
- P264: Wash hands thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P337+P313: If eye irritation persists: Get medical advice/attention.[1]
- P370+P378: In case of fire: Use appropriate media to extinguish.

Experimental Workflow for Safe Handling and Disposal

The following diagram outlines the key steps for the safe handling and disposal of **trans-EKODE-(E)-Ib** in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **trans-EKODE-(E)-Ib**.

Proper Disposal Procedures

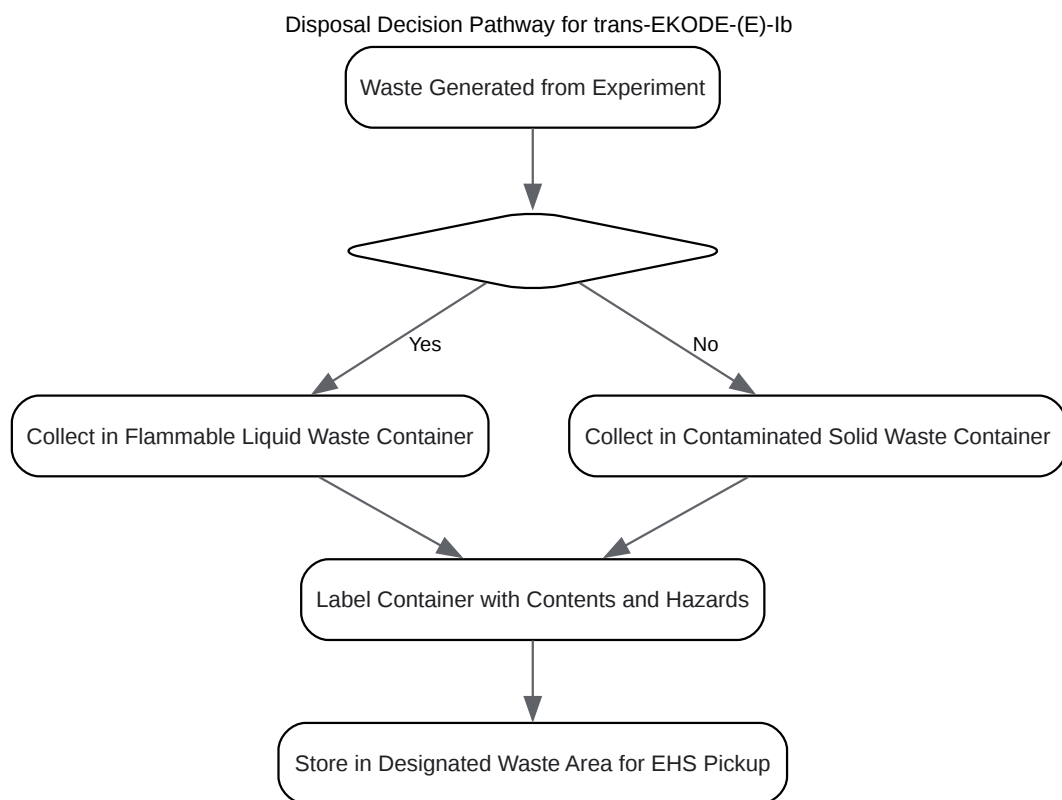
While a specific Safety Data Sheet (SDS) detailing the disposal of **trans-EKODE-(E)-Ib** is not publicly available, the following procedures are based on the known hazards of its ethanol solvent and general best practices for laboratory chemical waste management.

Step-by-Step Disposal Guidance:

- Consult Institutional Guidelines: Always consult your institution's Environmental Health and Safety (EHS) office for specific protocols regarding chemical waste disposal. Local regulations may vary.
- Waste Segregation:
 - Liquid Waste: Collect all unused solutions of **trans-EKODE-(E)-Ib** and any solvent rinses in a designated, properly labeled hazardous waste container for flammable liquids. The container should be made of a material compatible with ethanol.
 - Solid Waste: All materials that have come into contact with **trans-EKODE-(E)-Ib**, such as pipette tips, gloves, and absorbent paper, should be collected in a separate, clearly labeled waste bag for contaminated solid waste.
- Labeling: Ensure all waste containers are clearly labeled with the full chemical name ("**trans-EKODE-(E)-Ib** in ethanol"), the associated hazards (Flammable Liquid, Irritant), and the date.
- Storage of Waste: Store waste containers in a cool, dry, well-ventilated area away from sources of ignition, pending collection by your institution's EHS personnel.

Logical Relationship for Disposal Decision Making

The following diagram illustrates the decision-making process for the proper disposal of **trans-EKODE-(E)-Ib** waste.



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Caption: Decision pathway for segregating and disposing of **trans-EKODE-(E)-Ib** waste.

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References

- 1. trans-EKODE-(E)-Ib | CAS 478931-82-7 | Cayman Chemical | Biomol.com [biomol.com]

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